

troubleshooting low power conversion efficiency in Y6 devices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HAC-Y6

Cat. No.: B612146

[Get Quote](#)

Technical Support Center: Y6-Based Organic Solar Cells

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to low power conversion efficiency (PCE) in Y6-based organic solar cell (OSC) devices.

Frequently Asked Questions (FAQs)

Q1: What are the key factors influencing the Power Conversion Efficiency (PCE) of PM6:Y6 solar cells?

The PCE of PM6:Y6 solar cells is highly sensitive to a combination of factors, including:

- **Active Layer Morphology:** The nanoscale blend morphology of the PM6 donor and Y6 acceptor is critical for efficient exciton dissociation and charge transport.^[1]
- **Fabrication Parameters:** Processing conditions such as the choice of solvent, use of additives, spin-coating speed, solution concentration, and annealing temperature and time significantly impact the active layer morphology and device performance.^{[2][3][4]}
- **Layer Thickness:** The thickness of the active layer, electron transport layer (ETL), and hole transport layer (HTL) must be optimized to ensure efficient light absorption and charge

collection.

- **Interfacial Properties:** The quality of the interfaces between the active layer and the transport layers is crucial for minimizing charge recombination and ensuring efficient charge extraction.

Q2: What is a typical device architecture for a high-efficiency PM6:Y6 solar cell?

A common and effective device architecture is the inverted structure: ITO / ETL / PM6:Y6 / HTL / Ag.^[5]

- **ITO (Indium Tin Oxide):** Transparent conducting oxide used as the bottom electrode.
- **ETL (Electron Transport Layer):** Commonly used materials include ZnO or PDINO.
- **PM6:Y6:** The photoactive layer, a blend of a polymer donor (PM6) and a non-fullerene acceptor (Y6).
- **HTL (Hole Transport Layer):** MoO₃ is a frequently used material for the HTL.
- **Ag (Silver):** The top metal electrode.

Q3: What are the optimal processing parameters for the PM6:Y6 active layer?

Achieving high PCE in PM6:Y6 devices is highly dependent on the precise control of processing parameters. Below is a summary of commonly reported optimal conditions.

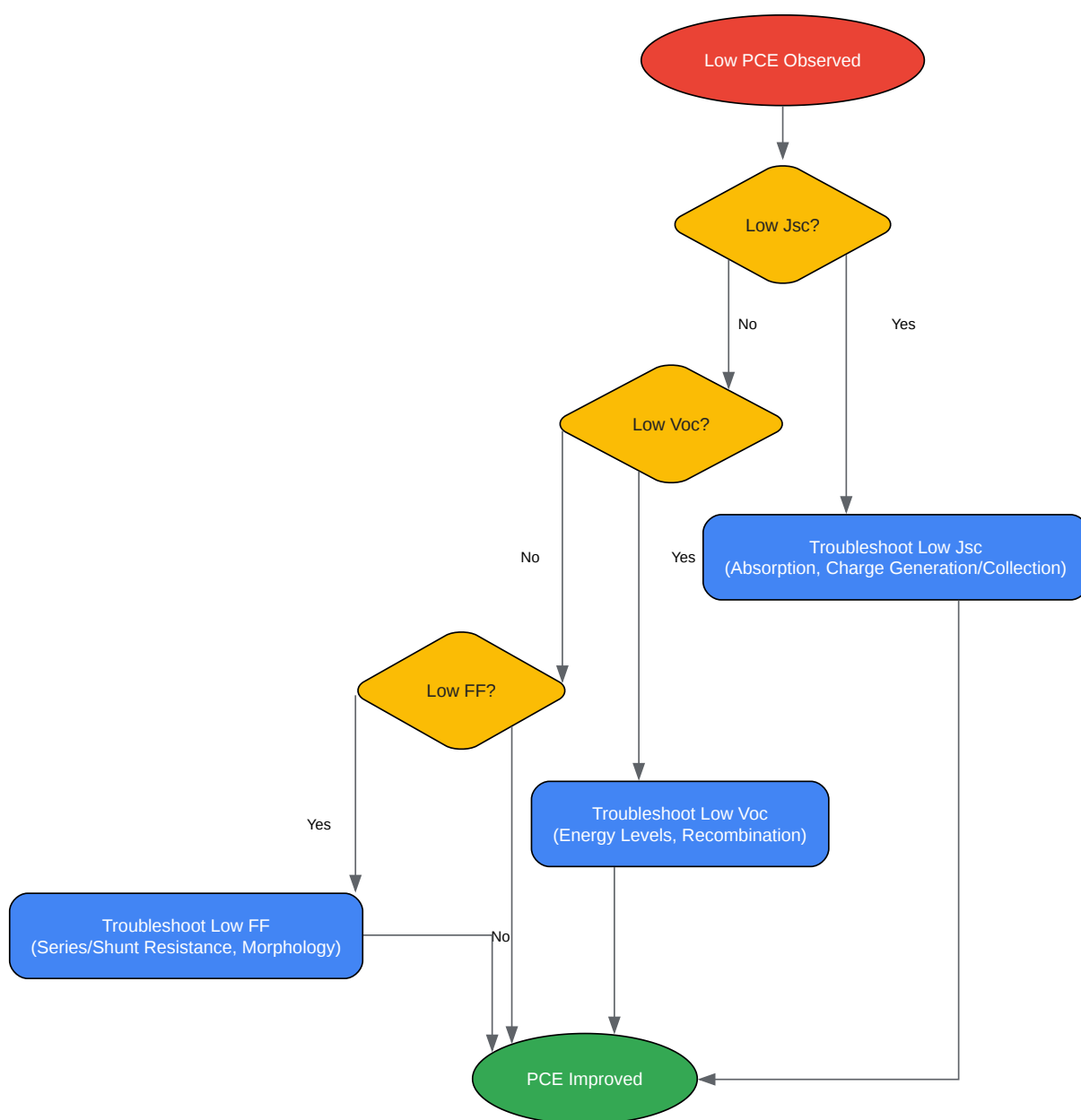
Parameter	Optimal Value	Reference
Solvent	Chloroform (CF) or o-xylene	
Solvent Additive	0.5% v/v 1-chloronaphthalene (CN)	
Total Concentration	16-18 mg/mL	
Spin-Coating Speed	3000 rpm	
Annealing Temperature	80-110 °C	
Annealing Time	5-10 minutes	

Troubleshooting Guide

This guide addresses common issues encountered during the fabrication and characterization of Y6-based solar cells that can lead to low PCE.

Low Power Conversion Efficiency (PCE)

A low overall PCE can be attributed to issues with the short-circuit current (J_{sc}), open-circuit voltage (V_{oc}), or fill factor (FF). The following diagram illustrates a general troubleshooting workflow.



[Click to download full resolution via product page](#)

Caption: General troubleshooting workflow for low PCE.

Issue: Low Short-Circuit Current (J_{sc})

A low J_{sc} indicates inefficient generation or collection of charge carriers.

Possible Cause	Suggested Solution
Inadequate Light Absorption	* Verify the thickness of the active layer. An optimal thickness is required to absorb sufficient light without compromising charge carrier extraction. * Ensure the active layer solution concentration is appropriate. Higher concentrations can lead to thicker films and better absorption, but may also negatively impact morphology.
Poor Charge Generation/Dissociation	* Optimize the morphology of the active layer through solvent selection, the use of additives (e.g., 1-chloronaphthalene), and annealing conditions. A well-mixed and phase-separated morphology is crucial for efficient exciton dissociation. * Ensure proper energy level alignment between the donor (PM6) and acceptor (Y6) materials.
Inefficient Charge Collection	* Check for and address any issues with the ETL and HTL, such as improper thickness or poor film quality, which can impede charge transport to the electrodes. * Investigate for potential issues with the electrodes, such as high contact resistance.

Issue: Low Open-Circuit Voltage (V_{oc})

Low V_{oc} is often a result of excessive charge recombination or a suboptimal energy level alignment.

Possible Cause	Suggested Solution
High Recombination Rates	* Improve the quality of the interfaces between the active layer and the charge transport layers to reduce interfacial recombination. * Optimize the active layer morphology to create more defined pathways for charge transport, which can reduce bimolecular recombination.
Mismatched Energy Levels	* Ensure the energy levels of the ETL and HTL are well-aligned with the active layer materials to facilitate efficient charge extraction and block the injection of opposite charges. * The Voc is fundamentally related to the energy difference between the HOMO of the donor and the LUMO of the acceptor. While this is an intrinsic material property, ensuring minimal energy loss during charge transfer is key.
Device Defects	* Investigate for pinholes or other defects in the active layer that could create shunt pathways, leading to a lower Voc.

Issue: Low Fill Factor (FF)

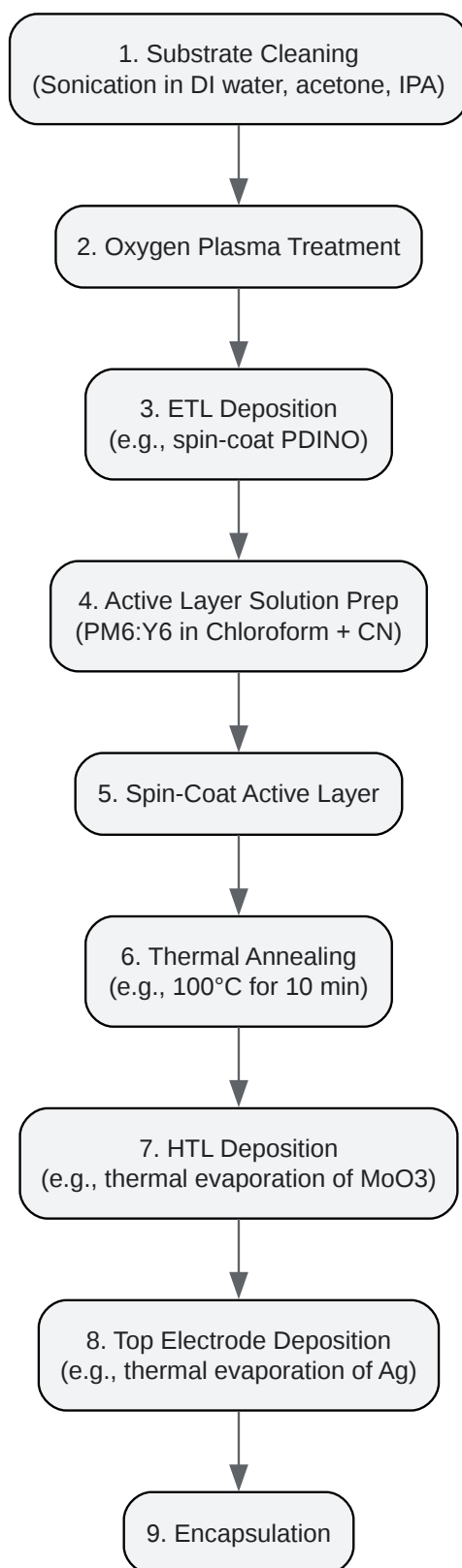
A low FF is typically caused by high series resistance, low shunt resistance, or poor charge transport within the device.

Possible Cause	Suggested Solution
High Series Resistance (R_s)	<ul style="list-style-type: none">* Optimize the thickness of all layers. Excessively thick layers can increase series resistance.* Ensure good electrical contact between the active layer and the charge transport layers, and between the transport layers and the electrodes.* Check the quality and conductivity of the transparent electrode (ITO) and the top electrode (Ag).
Low Shunt Resistance (R_{sh})	<ul style="list-style-type: none">* Minimize defects and pinholes in the active layer that can create leakage current pathways. This can be addressed by optimizing the spin-coating process and ensuring a clean substrate.* Ensure complete coverage of the active layer by the transport layers and electrodes to prevent shorting.
Poor Charge Transport	<ul style="list-style-type: none">* Optimize the active layer morphology through annealing and the use of solvent additives to enhance charge carrier mobility. A well-ordered molecular packing can facilitate more efficient charge transport.* Ensure the donor and acceptor materials form bicontinuous interpenetrating networks for efficient transport of both electrons and holes.

Experimental Protocols

Standard Fabrication of a PM6:Y6 Solar Cell (Inverted Architecture)

This protocol outlines the steps for fabricating a standard inverted PM6:Y6 organic solar cell.



[Click to download full resolution via product page](#)

Caption: Standard fabrication workflow for a PM6:Y6 solar cell.

1. Substrate Cleaning:

- Sequentially sonicate pre-patterned ITO-coated glass substrates in deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.

2. Oxygen Plasma Treatment:

- Treat the cleaned ITO substrates with oxygen plasma for 5-10 minutes to improve the surface wettability.

3. Electron Transport Layer (ETL) Deposition:

- Prepare a solution of the ETL material (e.g., PDINO in methanol).
- Spin-coat the ETL solution onto the ITO substrate. For example, dynamically spin-coat at 3000 rpm.

4. Active Layer Solution Preparation:

- Dissolve PM6 and Y6 in a 1:1.2 weight ratio in chloroform to a total concentration of approximately 16-18 mg/mL.
- Add 1-chloronaphthalene (0.5% v/v) as a solvent additive.
- Stir the solution at room temperature for at least 3 hours before use.

5. Active Layer Spin-Coating:

- Transfer the device to a nitrogen-filled glovebox.
- Spin-coat the PM6:Y6 solution onto the ETL layer at around 3000 rpm for 30-60 seconds.

6. Thermal Annealing:

- Anneal the substrate with the active layer on a hotplate inside the glovebox at a temperature between 80-110°C for 5-10 minutes.

7. Hole Transport Layer (HTL) Deposition:

- Transfer the substrate to a thermal evaporator.
- Deposit the HTL material (e.g., 10 nm of MoO₃) under high vacuum.

8. Top Electrode Deposition:

- Without breaking vacuum, deposit the top metal electrode (e.g., 100 nm of Ag) through a shadow mask to define the active area of the device.

9. Encapsulation:

- Encapsulate the device using a UV-curable epoxy and a glass coverslip to protect it from oxygen and moisture.

Key Characterization Techniques

1. Current Density-Voltage (J-V) Measurement:

- Use a solar simulator with an AM1.5G spectrum at 100 mW/cm² illumination.
- Measure the current density as a function of the applied voltage to determine the key device parameters: J_{sc}, V_{oc}, FF, and PCE.

2. External Quantum Efficiency (EQE) Measurement:

- Use a dedicated EQE setup with a light source, monochromator, and lock-in amplifier.
- Measure the ratio of collected charge carriers to incident photons at each wavelength to understand the spectral response of the device.

3. Atomic Force Microscopy (AFM):

- Use AFM in tapping mode to characterize the surface morphology and phase separation of the PM6:Y6 active layer. This can provide insights into the domain sizes and connectivity.

4. Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS):

- Employ GIWAXS to investigate the molecular packing and crystallinity of the donor and acceptor materials within the blend film. This is crucial for understanding how processing conditions affect the nanoscale structure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Experimental and simulation studies of transient photocurrent in organic solar cells | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.aip.org [pubs.aip.org]
- 5. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [troubleshooting low power conversion efficiency in Y6 devices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612146#troubleshooting-low-power-conversion-efficiency-in-y6-devices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com